

Identifying "RLA8": Unraveling a Molecular Enigma

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Compound of Interest

Compound Name: RLA8

Cat. No.: B1193565

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The term "**RLA8**" does not correspond to a standardized, officially recognized name for a specific biological target in widely used protein and gene databases. It is likely an alias, a typographical error, or a specific designation used within a particular research context that is not universally indexed. In-depth investigation into scientific literature and databases suggests three plausible candidates that "**RLA8**" may refer to: Rpl8 (Ribosomal protein L8), LRP8 (Low-density lipoprotein receptor-related protein 8), or RalA (Ras-like protein A). Each of these proteins has distinct biological roles, targets, and interactions.

This guide provides a high-level overview of these three potential proteins to aid in the identification of the intended target of interest. Once the specific protein is clarified, a comprehensive technical guide with detailed quantitative data, experimental protocols, and signaling pathway diagrams can be developed.

Potential Candidate 1: Rpl8 (Ribosomal protein L8)

Ribosomal protein L8 (Rpl8) is a component of the 60S large ribosomal subunit, playing a fundamental role in protein synthesis. Beyond its canonical function in translation, emerging evidence suggests extraribosomal functions for Rpl8, implicating it in the regulation of gene expression and cellular processes such as apoptosis.

Key Biological Roles and Interactions:

- **Protein Translation:** As a structural constituent of the ribosome, Rpl8 is integral to the process of translating mRNA into protein.

- **Gene Expression and Splicing:** Studies have shown that Rpl8 can influence the expression and alternative splicing of genes involved in cancer-related pathways.[\[1\]](#)
- **Apoptosis:** Overexpression of Rpl8 has been observed to promote apoptosis in certain cancer cell lines.[\[1\]](#)
- **Cancer Association:** Rpl8 has been identified as a tumor antigen in ovarian cancer and its expression levels have been associated with various other cancers.[\[1\]](#)[\[2\]](#)

Potential Candidate 2: LRP8 (Low-density lipoprotein receptor-related protein 8)

Low-density lipoprotein receptor-related protein 8 (LRP8), also known as Apolipoprotein E Receptor 2 (ApoER2), is a cell surface receptor belonging to the LDL receptor family. It is involved in a wide array of physiological processes, from neuronal development to lipid metabolism, and has been implicated in both neurodegenerative diseases and cancer.

Key Biological Roles and Interactions:

- **Neuronal Migration and Synaptic Plasticity:** LRP8 is a critical receptor for Reelin, a protein essential for proper neuronal migration during brain development. The LRP8-Reelin signaling pathway is also crucial for synaptic plasticity, learning, and memory.
- **Lipid Metabolism:** As a member of the LDL receptor family, LRP8 is involved in the endocytosis of lipoproteins, including those containing Apolipoprotein E (ApoE).
- **Cancer Progression:** LRP8 expression has been linked to the progression of several cancers, including breast, gastric, prostate, and lung cancer.[\[3\]](#)[\[4\]](#) It can influence cell migration and proliferation through pathways such as the Wnt/ β -catenin signaling pathway.[\[4\]](#)
- **Neurodegenerative Diseases:** Given its role as a receptor for ApoE, a major genetic risk factor for Alzheimer's disease, LRP8 is an active area of research in neurodegeneration.[\[3\]](#)

Potential Candidate 3: RalA (Ras-like protein A)

RalA is a small GTPase that belongs to the Ras superfamily. It acts as a molecular switch, cycling between an active GTP-bound state and an inactive GDP-bound state to regulate a variety of cellular processes. RalA is a key downstream effector of Ras and has been implicated in cancer cell survival, proliferation, and metastasis.

Key Biological Roles and Interactions:

- **Vesicle Trafficking:** RalA plays a significant role in regulating vesicle transport, including exocytosis and endocytosis.
- **Cytoskeletal Dynamics:** It is involved in the regulation of the actin cytoskeleton, influencing cell shape and motility.
- **Cancer:** As a critical mediator of Ras signaling, RalA is often dysregulated in cancer. It can have distinct or sometimes opposing roles to its close homolog RalB, depending on the cancer type.^[5] Its functions in cancer include promoting survival, invasion, and metastasis.
- **Cellular Proliferation and Survival:** RalA signaling pathways influence cell proliferation and survival by modulating the activity of various downstream effectors.

To proceed with a detailed technical guide, please clarify which of these proteins—Rpl8, LRP8, or RalA—is the intended "**RLA8**" of interest. This will enable the targeted collection and presentation of specific biological targets, protein-protein interactions, quantitative data, experimental methodologies, and the generation of accurate signaling pathway diagrams.

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